

A Comprehensive Technical Guide to 5-Chloro-4-methyl-2-nitroaniline

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Compound of Interest

Compound Name: 5-Chloro-4-methyl-2-nitroaniline

Cat. No.: B1347341

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This document provides an in-depth overview of the molecular structure, chemical properties, synthesis, and applications of **5-Chloro-4-methyl-2-nitroaniline**, a key chemical intermediate. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Molecular Structure

5-Chloro-4-methyl-2-nitroaniline is an aromatic organic compound. Its structure consists of an aniline ring substituted with a chloro, a methyl, and a nitro group at positions 5, 4, and 2, respectively.

Molecular Formula: $C_7H_7ClN_2O_2$ [\[1\]](#)

Molecular Structure:

Caption: 2D structure of **5-Chloro-4-methyl-2-nitroaniline**.

Physicochemical Properties

A summary of the key physical and chemical properties of **5-Chloro-4-methyl-2-nitroaniline** is presented below.

Property	Value	Reference
CAS Number	7149-80-6	[1][2]
Molecular Weight	186.60 g/mol	[1]
Appearance	Yellow powder	[3]
Melting Point	164-167 °C	[4][5]
Boiling Point	375.2 ± 37.0 °C at 760 mmHg	[4]
Density	1.4 ± 0.1 g/cm ³	[4]
Flash Point	180.7 ± 26.5 °C	[4]
SMILES	<chem>Cc1cc(c(Cl)cc1N)--INVALID-LINK--=O</chem>	[6]

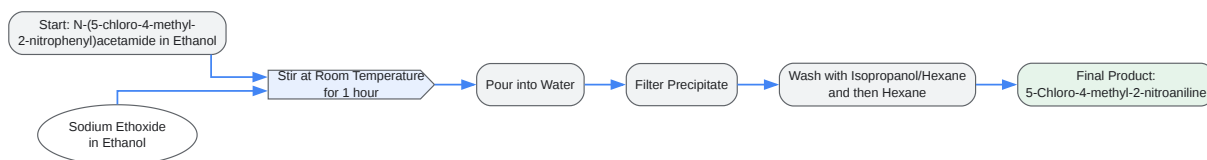
Synthesis Protocol

A common method for the synthesis of **5-Chloro-4-methyl-2-nitroaniline** involves the hydrolysis of N-(5-chloro-4-methyl-2-nitrophenyl)acetamide.

Experimental Protocol:

- Preparation of Sodium Ethoxide Solution: Dissolve sodium ethoxide (8.27 g, 45.9 mmol) in ethanol (10 mL) to prepare the alkoxide solution.[2]
- Reaction Setup: In a separate flask, dissolve N-(5-chloro-4-methyl-2-nitrophenyl)acetamide (7.0 g, 30.6 mmol) in ethanol (10 mL) with stirring at room temperature.[2]
- Reaction Execution: Slowly add the prepared sodium ethoxide solution to the solution of N-(5-chloro-4-methyl-2-nitrophenyl)acetamide.[2]
- Reaction Time: Continue stirring the reaction mixture at room temperature for 1 hour.[2]
- Precipitation: After 1 hour, pour the reaction mixture into 100 mL of water to precipitate the product.[2]

- Isolation and Purification: Collect the precipitate by filtration. Wash the solid with a 1:3 mixture of isopropanol and n-hexane (10 mL), followed by a wash with n-hexane (10 mL).[2]
- Product: This process yields **5-Chloro-4-methyl-2-nitroaniline** (5.71 g, 85% yield).[2]



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Caption: Synthesis workflow for **5-Chloro-4-methyl-2-nitroaniline**.

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **5-Chloro-4-methyl-2-nitroaniline**.

- Mass Spectrometry (MS): Mass spectrometry data shows a peak at m/z of 187.0, corresponding to the $[M+1]$ ion.[2]
- Nuclear Magnetic Resonance (NMR): ^1H NMR and ^{13}C NMR spectra are available for this compound and are essential for confirming the positions of the substituents on the aniline ring.[7]
- Infrared Spectroscopy (IR): IR spectroscopy can be used to identify the characteristic functional groups, such as the N-H stretches of the amine, the N-O stretches of the nitro group, and C-Cl and C-H bonds of the aromatic ring.[7]

Applications in Research and Development

5-Chloro-4-methyl-2-nitroaniline serves as a versatile intermediate in various synthetic applications.

- **Dye and Pigment Synthesis:** A primary application is in the manufacturing of azo dyes, which are valued for their vibrant and stable colors in textiles and printing inks.[8]
- **Pharmaceutical Intermediate:** This compound is a building block in the synthesis of pharmaceuticals, particularly in the development of antibiotics and antiparasitic drugs where the chloro and nitro groups can be modified to enhance binding to biological targets.[8]
- **Agrochemical Production:** It is utilized in the synthesis of agrochemicals, including herbicides and insecticides. The nitro group can contribute to biological activity, while the chlorine atom can enhance stability.[8]
- **Organic Synthesis Research:** In a laboratory setting, it is a useful compound for studying the chemistry of aromatic amines.[8] It has also been used in the synthesis of 2-substituted 3,7,8-trichlorodibenzo-p-dioxins.[5]

Safety and Handling

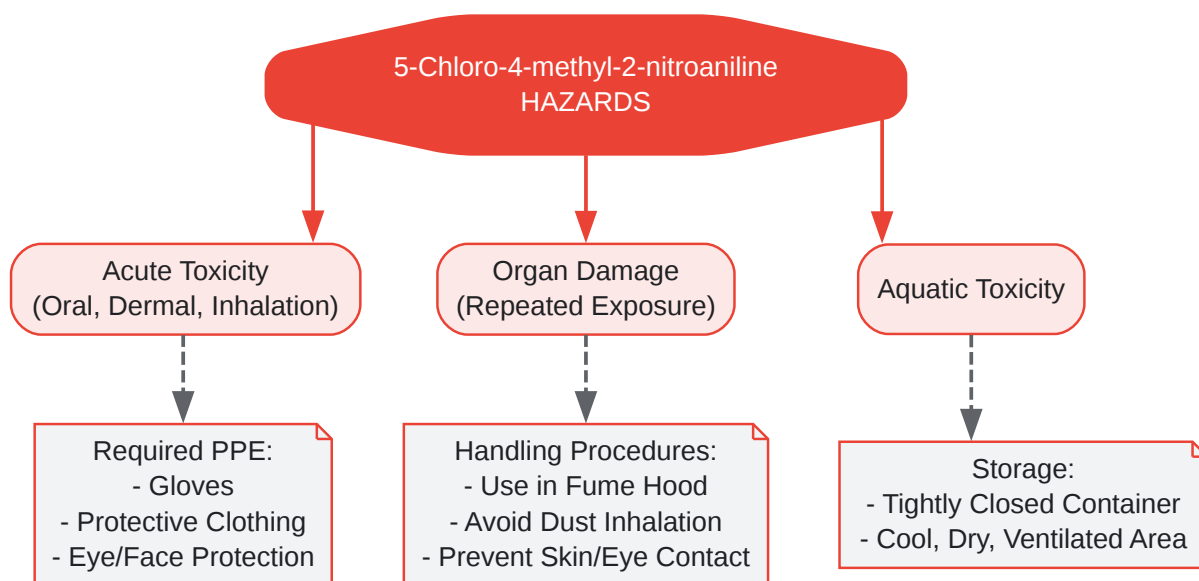
Due to its potential hazards, **5-Chloro-4-methyl-2-nitroaniline** must be handled with appropriate safety precautions.

Hazard Statement	Description
Acute Toxicity	Fatal if swallowed, in contact with skin, or if inhaled.[9]
Organ Damage	May cause damage to organs through prolonged or repeated exposure.[9][10]
Environmental Hazard	Toxic to aquatic life with long-lasting effects.[9]
Physical Hazard	May form combustible dust concentrations in air. [9]

Handling Recommendations:

- Use only in a well-ventilated area or under a chemical fume hood.[11]

- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[9]
- Avoid breathing dust and prevent contact with skin and eyes.[9]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[11]



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Caption: Key hazards and recommended safety precautions.

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